

# An In-depth Technical Guide to 1-Bromo-3,5-dichlorobenzene

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## Compound of Interest

Compound Name: 1-Bromo-3,5-dichlorobenzene

Cat. No.: B043179

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3,5-dichlorobenzene**, a halogenated aromatic hydrocarbon pivotal in various synthetic applications. This document details its chemical and physical properties, synthesis protocols, key applications, and safety information, tailored for professionals in research and development.

## Chemical and Physical Properties

**1-Bromo-3,5-dichlorobenzene**, with the CAS number 19752-55-7, is a significant intermediate in organic synthesis.<sup>[1]</sup> At room temperature, it presents as a white to off-white or beige-brown crystalline solid or powder.<sup>[2][3][4]</sup> It has limited solubility in water but is soluble in common organic solvents such as ethanol, acetone, and dichloromethane.<sup>[2]</sup>

A summary of its key quantitative properties is presented below for easy reference.

| Property          | Value                                           | Source(s)       |
|-------------------|-------------------------------------------------|-----------------|
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> BrCl <sub>2</sub> | [2][3][5][6][7] |
| Molecular Weight  | 225.90 g/mol                                    | [3][5][6]       |
| 225.894 g/mol     | [2]                                             |                 |
| 225.898 g/mol     | [7]                                             |                 |
| Melting Point     | 73-75 °C                                        | [3][4][5]       |
| Boiling Point     | 232 °C (at 757 mmHg)                            | [3][4][5]       |
| Density           | ~1.8 g/cm <sup>3</sup>                          | [8]             |
| 1.6351 (estimate) | [3][5]                                          |                 |

## Spectroscopic Data

Characterization of **1-Bromo-3,5-dichlorobenzene** is well-documented. Infrared (IR) spectroscopy and mass spectrometry data are available through public databases. The National Institute of Standards and Technology (NIST) Chemistry WebBook provides evaluated IR and electron ionization mass spectra for this compound, which are crucial for its identification and quality control in experimental settings.[7][9]

## Synthesis Protocols

The synthesis of **1-Bromo-3,5-dichlorobenzene** can be achieved through various routes. A common laboratory and industrial method involves the diazotization of an aniline derivative followed by a Sandmeyer-type reaction. An alternative approach involves the direct halogenation and isomerization of dichlorobenzene.

### Protocol 1: Synthesis from 2,4-Dichloroaniline

This protocol outlines the synthesis of **1-Bromo-3,5-dichlorobenzene** starting from 2,4-dichloroaniline.[1]

Materials:

- 2,4-dichloroaniline (900g, 5 mol)
- 98% Concentrated sulfuric acid (1350 ml)
- 30% Sodium nitrite solution (1400g)
- Cuprous bromide (715g, 6 mol)
- 48% Hydrobromic acid (1000 ml)
- Dichloromethane

#### Experimental Procedure:

- Prepare the amine salt by reacting 900g of 2,4-dichloroaniline with 1350 ml of 98% concentrated sulfuric acid.
- Separately, feed the prepared amine salt and 1400g of 30% sodium nitrite solution into a jacketed tubular diazotization reactor (10m length, 7mm inner diameter).
- Maintain the reaction temperature at 15-20°C by circulating tap water through the reactor jacket. The residence time in the tube should be approximately 30 seconds.
- The resulting diazonium salt solution is then added directly to a three-necked flask equipped with a stirrer, containing 715g of cuprous bromide and 1000 ml of 48% hydrobromic acid.
- Control the temperature of this subsequent reaction between 100-130°C.
- After the reaction is complete, cool the mixture and perform a liquid-liquid extraction twice using dichloromethane.
- Wash the combined dichloromethane layers with an alkali solution and then with water.
- Evaporate the dichloromethane to obtain the crude product.
- Purify the crude **1-Bromo-3,5-dichlorobenzene** by distillation under reduced pressure to yield the final product. The reported yield for this method is approximately 71% (865g).[\[1\]](#)

## Protocol 2: Synthesis from Dichlorobenzene

An alternative patented process involves the bromination of dichlorobenzene followed by isomerization in the presence of an aluminum halide catalyst.<sup>[10]</sup> This method is advantageous for producing **1-Bromo-3,5-dichlorobenzene** in high efficiency. The key steps include:

- Bromination of o-, m-, or p-dichlorobenzene at 0° to 180°C with bromine in the presence of an aluminum halide.
- Isomerization of the resulting monobromodichlorobenzene mixture at 80° to 180°C, again in the presence of an aluminum halide.
- Separation of the desired **1-Bromo-3,5-dichlorobenzene** from the reaction mixture.

## Applications in Research and Drug Development

**1-Bromo-3,5-dichlorobenzene** is a versatile building block in organic synthesis, primarily utilized as an intermediate for producing pharmaceuticals and agrochemicals.<sup>[1][8]</sup> The presence of three halogen atoms on the benzene ring provides multiple sites for further functionalization through reactions such as cross-coupling, Grignard reagent formation, and nucleophilic substitution.

For instance, it can be treated with reagents like isopropylmagnesium chloride lithium chloride (iPrMgCl·LiCl) and then quenched with an electrophile to introduce new functional groups.<sup>[3][4][11]</sup> This reactivity makes it a valuable precursor for constructing complex molecular architectures required in the development of novel therapeutic agents and crop protection chemicals.<sup>[8][12]</sup>

## Safety and Handling

**1-Bromo-3,5-dichlorobenzene** is classified as an irritant. It is known to cause skin and eye irritation and may cause respiratory irritation.<sup>[6][13][14]</sup> It is also harmful if swallowed or inhaled.<sup>[2]</sup>

Hazard Statements:

- H315: Causes skin irritation<sup>[6][13][14]</sup>

- H319: Causes serious eye irritation[6][13][14]
- H335: May cause respiratory irritation[6][13][14]

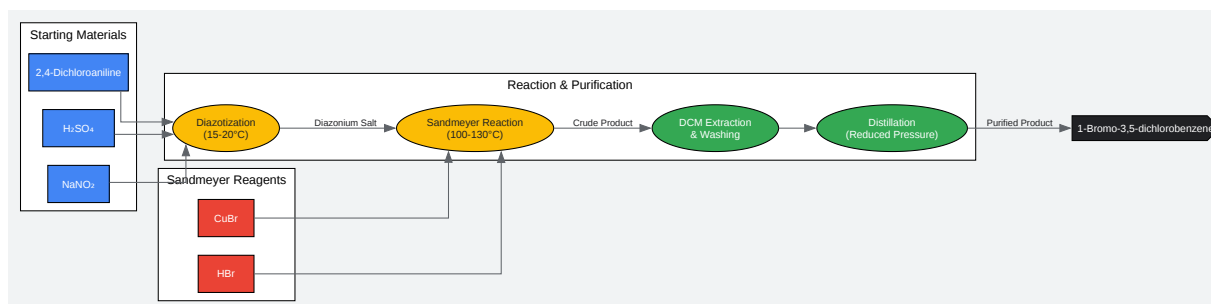
#### Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, or vapors.[13] Avoid contact with skin and eyes.[13]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a dust mask (e.g., N95 type).[4][11]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[5] Keep away from heat and open flames.[5]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[13][14]

## Visualized Workflow: Synthesis of 1-Bromo-3,5-dichlorobenzene

The following diagram illustrates the key steps in the synthesis of **1-Bromo-3,5-dichlorobenzene** from 2,4-dichloroaniline.



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Caption: Synthesis workflow for **1-Bromo-3,5-dichlorobenzene**.

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